

Essential Safety and Operational Guide for Handling ML179

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **ML179** (CAS: 1883548-87-5), a selective liver receptor homolog 1 (LRH1) inverse agonist. Given the potent nature of this small molecule inhibitor, adherence to these guidelines is critical to ensure personnel safety and maintain a secure laboratory environment. The following information is based on best practices for handling potent, research-grade compounds.

Personal Protective Equipment (PPE)

Appropriate PPE is the primary barrier against exposure. The following table outlines the minimum required PPE for handling **ML179** in solid (powder) and solution forms.



PPE Category	Solid Form (Powder)	Solution Form
Hand Protection	Double-gloving with nitrile gloves is mandatory. The outer glove should be changed immediately upon contamination.	Double-gloving with nitrile gloves is mandatory. Ensure gloves are rated for the specific solvent being used.
Eye Protection	ANSI-rated safety glasses with side shields are required. A face shield should be used when handling larger quantities.	Chemical splash goggles are required. A face shield is recommended when there is a risk of splashing.
Body Protection	A disposable, solid-front lab coat is required. Cuffed sleeves are recommended to prevent powder from entering.	A fluid-resistant, disposable lab coat is required. Ensure complete coverage of arms and torso.
Respiratory Protection	An N95-rated respirator or higher is required when handling the powder outside of a certified chemical fume hood.	Not generally required if handled within a certified chemical fume hood. Use a respirator with organic vapor cartridges if there is a risk of aerosolization outside of a containment device.

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to prevent contamination and degradation of **ML179**.

Receiving and Unpacking

- Inspect: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Transport: Transport the unopened package to the designated laboratory area.
- Don PPE: Before opening, don the appropriate PPE as outlined in the table above.



- Open in Hood: Open the package inside a certified chemical fume hood.
- Verify: Confirm the contents match the order information and that the container is sealed and intact.

Weighing and Reconstitution

- Solid **ML179**: All handling of powdered **ML179** must be conducted within a certified chemical fume hood to prevent inhalation of fine particles. Use anti-static weigh paper and tools.
- Solution Preparation: When preparing solutions, add the solvent to the vial containing the
 ML179 powder slowly to avoid splashing. Ensure the vial is securely capped and vortex or
 sonicate as needed to ensure complete dissolution.

Storage

Form	Storage Temperature	Storage Conditions
Solid	-20°C	Store in a tightly sealed container in a desiccator to protect from moisture.
In Solvent	-80°C	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Store in a tightly sealed container.

Disposal Plan

All waste materials contaminated with **ML179** must be treated as hazardous chemical waste.



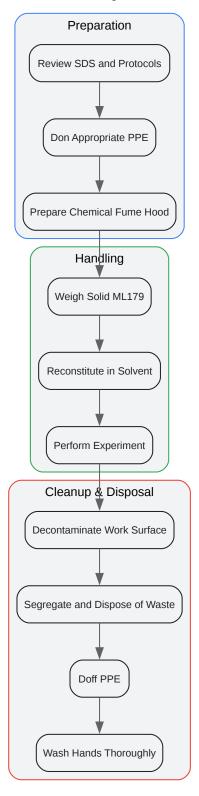
Waste Type	Disposal Procedure	
Solid Waste	All disposable PPE (gloves, lab coats, respirators), weigh paper, and contaminated vials should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.	
Liquid Waste	Unused solutions of ML179 and any solvent used for rinsing contaminated glassware should be collected in a sealed and properly labeled hazardous waste container. Do not pour down the drain.	
Sharps Waste	Needles and syringes used for transferring ML179 solutions must be disposed of in a designated sharps container for hazardous chemical waste.	

Experimental Workflow and Safety Procedures

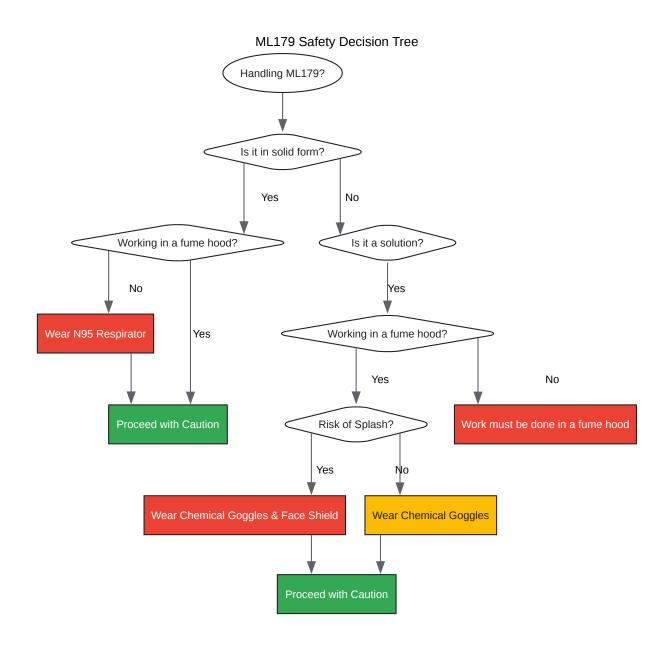
The following diagrams illustrate the standard workflow for handling **ML179** and the logical steps for ensuring safety.



ML179 Handling Workflow







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